

Spectroscopic Comparison Guide: Differentiating 4-Bromo-1H-indazol-5-amine Isomers

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Compound of Interest

Compound Name: 4-bromo-1H-indazol-5-amine

CAS No.: 1781483-33-7

Cat. No.: B6261517

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Executive Summary

The indazole scaffold is a privileged structure in medicinal chemistry, frequently serving as a core motif in kinase inhibitors and receptor modulators. During lead optimization, the regiochemistry of substituents—specifically halogens and amines—profoundly impacts target binding affinity and pharmacokinetics. This guide provides an objective, data-driven framework for differentiating **4-bromo-1H-indazol-5-amine** from its structurally similar isomers using Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS).

By leveraging the causal relationship between substituent placement and spectroscopic behavior, researchers can establish a self-validating system for structural confirmation.

Structural & Physicochemical Overview

The core challenge in identifying bromo-indazol-amine isomers lies in their identical molecular weights and similar polarities. The position of the bromine atom and the primary amine group on the carbocyclic ring (positions 4, 5, 6, or 7) dictates the remaining proton environment.

Table 1: Regiochemical Isomers and Predicted ¹H-NMR Splitting Patterns

Isomer Name	CAS Number	Substitution Pattern	Carbocyclic Protons	¹ H-NMR Splitting (Carbocycle)
4-bromo-1H-indazol-5-amine	1781483-33-7	Br at C4, NH ₂ at C5	H6, H7 (Adjacent)	Two doublets (J≈8.5 Hz)
6-bromo-1H-indazol-5-amine	1360928-41-1	Br at C6, NH ₂ at C5	H4, H7 (Opposite)	Two singlets (J<1.0 Hz)
4-bromo-1H-indazol-6-amine	885518-53-6	Br at C4, NH ₂ at C6	H5, H7 (Separated by 1C)	Two doublets (J≈2.0 Hz)
5-bromo-1H-indazol-6-amine	1360900-38-4	Br at C5, NH ₂ at C6	H4, H7 (Opposite)	Two singlets (J<1.0 Hz)

Spectroscopic Signatures & Causality

¹H-NMR: The Definitive Regiochemical Tool

The most authoritative method for distinguishing these isomers is ¹H-NMR spectroscopy[1].

The causality is rooted in spin-spin coupling through the bonds of the aromatic ring:

- Ortho-Coupling (4-bromo-5-amine): The remaining protons at C6 and C7 are adjacent. They couple strongly through three bonds (3J), resulting in two distinct doublets with a coupling constant of approximately 8.5 Hz.
- Meta-Coupling (4-bromo-6-amine): The protons at C5 and C7 are separated by one carbon. They couple weakly through four bonds (4J), yielding two doublets with a smaller coupling constant of ~2.0 Hz.
- Para-Relationship (6-bromo-5-amine & 5-bromo-6-amine): The protons at C4 and C7 are separated by two carbons. The five-bond coupling (5J) is typically negligible (< 1.0 Hz), causing these protons to appear as two sharp singlets[2].

Expert Insight: To distinguish between the two para-substituted isomers (6-bromo-5-amine vs. 5-bromo-6-amine), 1D NMR is insufficient. A 2D Heteronuclear Multiple Bond Correlation (HMBC) experiment is required. The H-3 proton (a universal singlet at ~8.0 ppm in 1H-indazoles) will show a strong three-bond correlation (3JCH) to C-5, allowing unambiguous assignment of the carbocyclic carbons[3].

Infrared (IR) Spectroscopy

While IR cannot easily distinguish regiochemistry, it is essential for confirming functional group integrity[4].

- N-H Stretching: The primary amine (-NH₂) and the indazole core N-H produce a broad, often overlapping band in the 3200–3500 cm⁻¹ region[5].
- C-Br Stretching: The heavy bromine atom creates a low-frequency stretching vibration, typically observed in the fingerprint region between 500–600 cm⁻¹.

Mass Spectrometry (MS)

High-Resolution Mass Spectrometry (HRMS) acts as a preliminary validation step. Because bromine has two stable isotopes (79 Br and 81 Br) in a nearly 1:1 natural abundance, the mass spectrum will display a distinct doublet for the molecular ion peak (M and M+2) at m/z≈211 and 213 [6].

Experimental Protocols: A Self-Validating Workflow

To ensure scientific integrity, the following protocol incorporates built-in validation checks to prevent misassignment.

Step 1: Sample Preparation

- Weigh 5–10 mg of the purified indazole isomer.
- Dissolve the analyte in 0.6 mL of Deuterated Dimethyl Sulfoxide (DMSO-d₆).
 - Causality: DMSO-d₆ is strictly chosen over CDCl₃ because it fully dissolves polar amino-indazoles and shifts the exchangeable N-H protons (amine and indazole core) far

downfield, preventing them from overlapping with the critical carbocyclic aromatic protons[5].

Step 2: ¹H-NMR Acquisition

- Transfer the solution to a 5 mm NMR tube.
- Acquire a standard 1D ¹H-NMR spectrum at 400 MHz (or higher) using a standard one-pulse sequence (e.g., zg30).
- Ensure the relaxation delay (D1) is at least 1.5 seconds to allow full relaxation of the quaternary carbons if ¹³C is subsequently run.

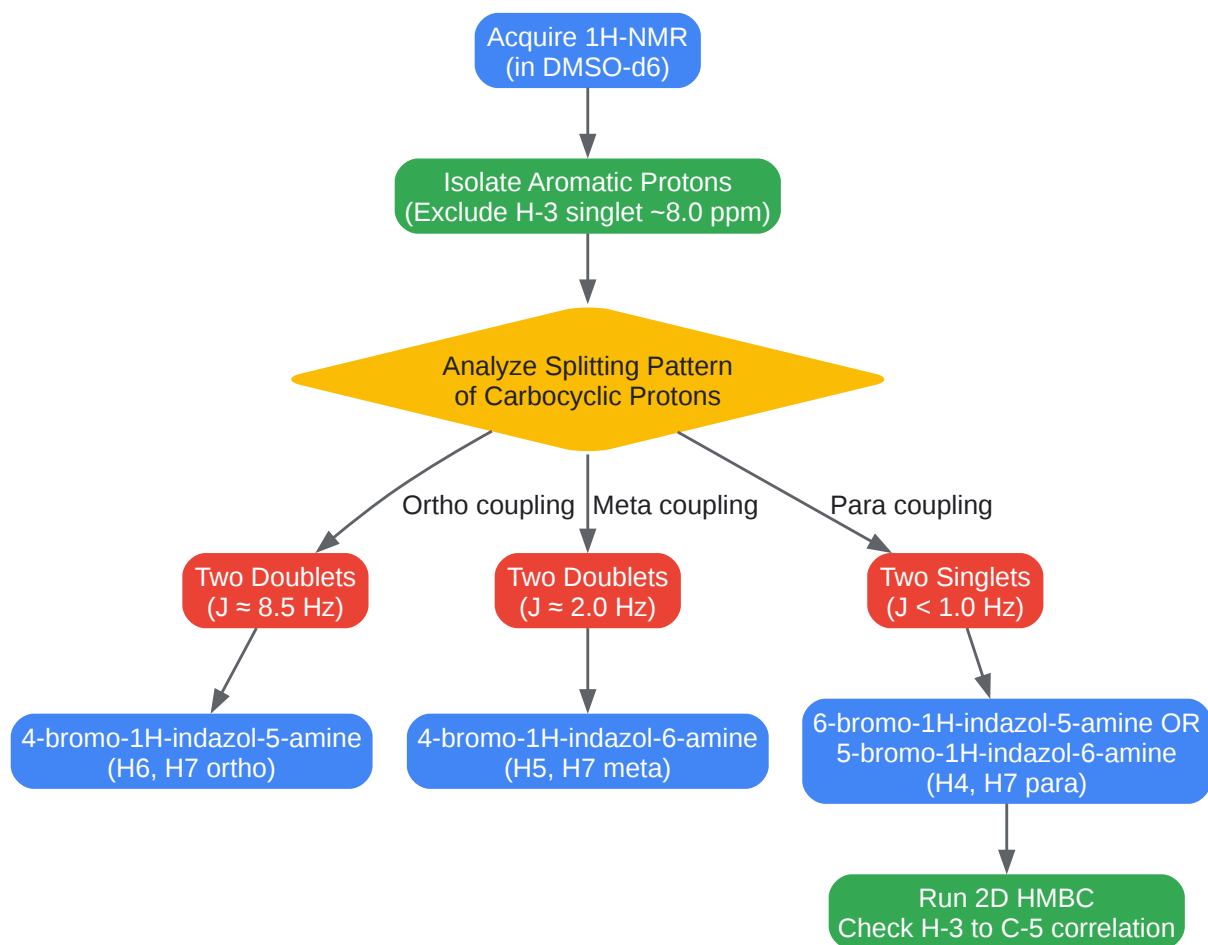
Step 3: Spectral Validation (Self-Validating Check)

- Verify the Core: Look for a broad singlet at ~13.0 ppm (indazole N-H) and a sharp singlet at ~8.0 ppm (H-3 of the indazole core).
 - Validation: If the H-3 singlet is absent, the compound is substituted at the 3-position (not a 4/5/6/7-isomer). If the 13.0 ppm peak is absent, the molecule may be an N-alkylated derivative rather than a free ¹H-indazole.
- Verify the Substitution Count: Integrate the remaining aromatic signals between 7.0 and 7.8 ppm. The total integration must equal exactly 2.0.

Step 4: Regiochemical Assignment

- Isolate the two carbocyclic proton signals.
- Measure the J -coupling constant (Δ ppm $\times$ Spectrometer Frequency in MHz).
- Assign the structure based on the decision tree: J $\approx$ 8.5 Hz (Ortho), J $\approx$ 2.0 Hz (Meta), or J<1.0 Hz (Para).

Workflow Visualization



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Caption: Workflow for differentiating bromo-1H-indazol-amine isomers via 1H-NMR splitting patterns.

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